

# An In-depth Technical Guide to Hexadecanedioic Acid

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## Compound of Interest

Compound Name: Hexadecanedioic acid

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## Introduction

**Hexadecanedioic acid**, also known as thapsic acid, is a saturated, straight-chain alpha,omega-dicarboxylic acid.[1][2][3] Its structure, featuring a carboxylic acid group at each end of a 14-carbon chain, imparts unique properties that make it a valuable molecule in various scientific and industrial fields, including polymer synthesis and biomedical research.[1] This technical guide provides a comprehensive overview of the molecular characteristics, physicochemical properties, and experimental applications of **hexadecanedioic acid**.

## Molecular Formula and Structure

The fundamental identity of **hexadecanedioic acid** is defined by its molecular formula and weight.

- Chemical Formula:  $C_{16}H_{30}O_4$ [1][4][5]
- Molecular Weight: 286.41 g/mol [1][2][4][5]
- Synonyms: Thapsic acid, 1,14-Tetradecanedicarboxylic acid, 1,16-**Hexadecanedioic acid**[2][3][5]

The molecule consists of a tetradecane backbone with carboxyl functional groups at positions 1 and 16. This dicarboxylic nature is central to its chemical reactivity, particularly in

polymerization and esterification reactions.[6]

## Physicochemical Properties

A summary of the key quantitative data for **hexadecanedioic acid** is presented below. These properties are critical for its application in experimental design and chemical synthesis.

Property	Value	Citation(s)
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub>	[1][4][5]
Molecular Weight	286.41 g/mol	[1][2][4]
CAS Number	505-54-4	[1][4][5]
Appearance	White powder/solid	[4][7]
Melting Point	120 - 123 °C	[2][4]
Boiling Point	160-165 °C at 0.7 Torr	[8]
Solubility	DMSO: 57 mg/mL DMF: 16 mg/mL	[9][10]
Storage Temperature	Below +30°C	[4]
Linear Formula	HOOC(CH <sub>2</sub> ) <sub>14</sub> COOH	[1]

## Applications in Research and Drug Development

**Hexadecanedioic acid** serves as a versatile intermediate and building block in several areas of research.

- **Polymer Synthesis:** Its bifunctional nature makes it an excellent monomer for the synthesis of polyesters and polyamides. These polymers can possess high thermal stability, hydrophobicity, and biocompatibility, rendering them suitable for applications like eco-friendly food packaging.[1]
- **Drug Delivery:** The compound is explored for its use in drug delivery systems.[7] Its derivatives can be used to create biodegradable polymers for encapsulating therapeutic

agents or to form components of solid lipid nanoparticles (SLNs), which can improve the bioavailability and control the release of lipophilic drugs.

- **Biomedical Research:** It is used as a research intermediate in studies concerning blood pressure regulation.[4][6] Furthermore, when radiolabeled with Gallium-68, it can be used as a tracer for cardiac metabolic imaging with PET scans, helping to visualize fatty acid metabolism in the heart.[1] It has also been found to stimulate mitochondrial respiration and decrease the production of reactive oxygen species (ROS) in isolated rat liver mitochondria.[9]

## Experimental Protocols

The carboxylic acid groups of **hexadecanedioic acid** are amenable to various chemical modifications. A key reaction is the formation of an amide bond through conjugation, for example with hydroxylamine. This process typically involves the activation of the carboxyl groups.

### Protocol: Conjugation Reaction with Hydroxylamine

This protocol outlines the general steps for the conjugation of **hexadecanedioic acid**, a foundational technique for creating derivatives for further application.[6]

Materials:

- **Hexadecanedioic acid**
- Dichloromethane (DCM)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI)
- N-hydroxysuccinimide (NHS)
- 4-Dimethylaminopyridine (DMAP)
- N,N-Diisopropylethylamine (DIPEA)
- Brine solution

- 5% Citric acid solution
- Saturated sodium bicarbonate solution
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- Dissolution: Dissolve **hexadecanedioic acid** in dichloromethane in a suitable reaction vessel.
- Activation: Sequentially add EDCI, N-hydroxysuccinimide, DMAP, and N,N-diisopropylethylamine to the solution. This step activates the carboxylic acid groups to facilitate amide bond formation.
- Reaction: Stir the resulting mixture at room temperature for approximately 3 hours.
- Work-up & Extraction:
  - Wash the reaction mixture with brine.
  - Perform an acidic wash with 5% citric acid.
  - Neutralize with a basic wash using saturated sodium bicarbonate.
  - Perform a final wash with brine.
- Drying and Isolation: Separate the organic layer and dry it over anhydrous  $\text{MgSO}_4$ . Filter the mixture to remove the drying agent and concentrate the solution to isolate the product.

## Visualization of Experimental Workflow

The following diagram illustrates the key stages of the conjugation reaction protocol described above.



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Caption: Workflow for the conjugation of **hexadecanedioic acid**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Hexadecanedioic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196417#hexadecanedioic-acid-molecular-weight-and-formula]

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